

Efficacy of Halosulfuron-Methyl in Combination with Other Herbicides: A Comparative Guide

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Compound of Interest

Compound Name: *Halosulfuron-methyl*

Cat. No.: *B1672931*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **halosulfuron-methyl** when used in combination with other herbicides. The information presented is based on experimental data from various scientific studies, focusing on weed control efficacy, crop yield, and synergistic or antagonistic interactions.

Executive Summary

Halosulfuron-methyl is a selective, post-emergence sulfonylurea herbicide primarily used for the control of sedges, especially nutsedges (*Cyperus* spp.), and certain broadleaf weeds. Its efficacy can be enhanced and its weed control spectrum broadened when combined with other herbicides. This guide explores the outcomes of such combinations in key agricultural settings, including sugarcane, corn, and turfgrass. The most common tank-mix partners for **halosulfuron-methyl** include atrazine, metribuzin, 2,4-D, dicamba, and glyphosate. The nature of the interaction between **halosulfuron-methyl** and its partner herbicides can be synergistic, additive, or antagonistic, depending on the weed species, crop, and environmental conditions.

Experimental Protocols

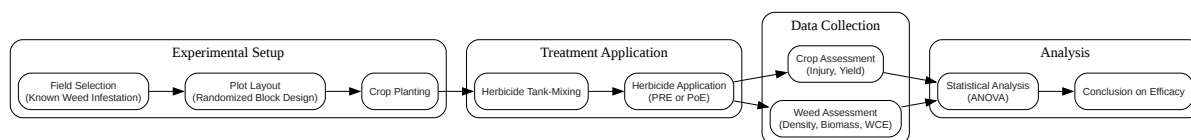
The data presented in this guide are derived from field and greenhouse experiments. The following is a generalized experimental protocol based on the methodologies reported in the cited studies.

A typical field experiment to evaluate the efficacy of herbicide combinations would be laid out in a Randomized Block Design (RBD) with three or four replications.[1] Plot sizes may vary, for example, 10.5m x 4m.[1] Herbicide treatments are applied at specified rates and timings, such as pre-emergence (PRE) or post-emergence (PoE), often at a certain number of days after planting (DAP) or when weeds have reached a particular growth stage (e.g., 3-4 leaf stage).[2] Applications are typically made using a knapsack sprayer with a specific nozzle type, like a flood-jet nozzle, and a defined spray volume, for instance, 500 L/ha.

Data collection includes:

- **Weed Density:** Counting the number of weeds per square meter (weeds/m²) at various intervals after application.[2]
- **Weed Dry Matter/Biomass:** Harvesting the above-ground parts of weeds from a specified area, drying them in an oven, and recording the weight.
- **Weed Control Efficiency (WCE):** Calculated using the formula: $WCE (\%) = [(WDC - WDT) / WDC] \times 100$, where WDC is the weed dry matter in the weedy check plot and WDT is the weed dry matter in the treated plot.
- **Crop Injury/Phytotoxicity:** Visually assessing crop damage on a scale of 0% (no injury) to 100% (complete plant death) at regular intervals after herbicide application.
- **Crop Yield:** Harvesting the crop from a specified area within each plot and measuring the yield (e.g., tonnes per hectare for sugarcane, bushels per acre for corn).[1]

Statistical analysis is performed using Analysis of Variance (ANOVA) to determine the significance of the differences between treatment means.



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Figure 1: Generalized Experimental Workflow for Herbicide Efficacy Trials.

Efficacy in Sugarcane

Sugarcane is a long-duration crop, making it highly susceptible to weed competition.

Halosulfuron-methyl is effective against sedges, which are often problematic in sugarcane fields.

Halosulfuron-methyl + Atrazine: This combination has shown to be highly effective for the control of a wide spectrum of weeds in sugarcane. In one study, the tank mix of **halosulfuron-methyl** (67.5 g/ha) + atrazine (1.25 kg/ha) resulted in a high weed control efficiency and significantly increased cane yield compared to other treatments.

Halosulfuron-methyl + Metribuzin: The combination of **halosulfuron-methyl** with metribuzin has also demonstrated excellent broad-spectrum weed control in sugarcane. A tank mix of metribuzin and halosulfuron applied post-emergence was found to be very effective in controlling the complex weed flora in sugarcane fields.

Halosulfuron-methyl + 2,4-D: The addition of 2,4-D to **halosulfuron-methyl** enhances the control of broadleaf weeds. Studies have evaluated different formulations of 2,4-D (amine salt, sodium salt, and ethyl ester) in combination with **halosulfuron-methyl**, showing significant effects on weed control and sugarcane yield.

Table 1: Efficacy of **Halosulfuron-Methyl** Combinations in Sugarcane

Herbicide Combination	Application Rate (a.i.)	Weed Control Efficiency (%)	Cane Yield (t/ha)	Reference
Halosulfuron-methyl + Atrazine	67.5 g/ha + 1.25 kg/ha	89.6	105.5	
Halosulfuron-methyl + Metribuzin	67.5 g/ha + 525 g/ha	85.4	101.2	
Halosulfuron-methyl + 2,4-D Amine	67.5 g/ha + 2.17 L/ha	78.5	95.6	
Halosulfuron-methyl + Metsulfuron-methyl (MSM)	67.5 g/ha + 4 g/ha	82.3	98.9	
Weedy Check	-	0	55.4	

Efficacy in Corn

In corn, **halosulfuron-methyl** is valued for its control of yellow nutsedge and certain broadleaf weeds. It is often tank-mixed with other herbicides to manage a wider range of weeds.

Halosulfuron-methyl + Dicamba: This combination can provide broad-spectrum post-emergence control of broadleaf weeds in corn. Dicamba is effective against many broadleaf species, and its combination with **halosulfuron-methyl** can also manage sedges. Care must be taken with dicamba applications due to its potential for volatility and off-target movement.

Halosulfuron-methyl + Atrazine: Atrazine is a foundational herbicide in corn for broad-spectrum weed control. Tank-mixing with **halosulfuron-methyl** can enhance the control of sedges and certain atrazine-tolerant broadleaf weeds.

Halosulfuron-methyl + Glyphosate (in Glyphosate-Resistant Corn): In glyphosate-resistant corn varieties, tank-mixing **halosulfuron-methyl** with glyphosate provides more effective control of yellow nutsedge than glyphosate alone.

Table 2: Efficacy of **Halosulfuron-Methyl** Combinations in Corn

Herbicide Combination	Application Rate (a.i.)	Target Weed(s)	Weed Control (%)	Reference
Glyphosate + Halosulfuron	1.12 kg/ha + 53 g/ha	Yellow Nutsedge	>90	
Glyphosate alone	1.12 kg/ha	Yellow Nutsedge	<85	
Atrazine (PRE) fb Halosulfuron (POST)	500 g/ha fb 67 g/ha	Mixed weed flora	-	
Pyroxasulfone (PRE) fb Halosulfuron (POST)	127 g/ha fb 67 g/ha	Mixed weed flora	Lower weed dry weight	

Efficacy in Turfgrass

Halosulfuron-methyl is widely used in turfgrass for the selective control of nutsedge.

Halosulfuron-methyl alone: Applied post-emergence, **halosulfuron-methyl** at rates of 0.050 kg/ha can effectively control *Cyperus rotundus* for up to 45 days after application. It is generally safe for use on most common turf types and shows minimal phytotoxicity.

Halosulfuron-methyl + 2,4-D: For mixed infestations of sedges and broadleaf weeds in turf, a tank mix of **halosulfuron-methyl** and 2,4-D can provide broad-spectrum control.

Table 3: Efficacy of **Halosulfuron-Methyl** in Turfgrass

Herbicide	Application Rate (a.i.)	Target Weed	Weed Control Efficiency (%)	Phytotoxicity	Reference
Halosulfuron-methyl	3.3 g/10 L	Cyperus rotundus	High	None observed	
Halosulfuron-methyl	2.4 g/10 L	Cyperus rotundus	High	None observed	
2,4-D Ammonium Salt	40 g/10 L	Cyperus rotundus	Moderate	Temporary	
Glyphosate	150 ml/10 L	Cyperus rotundus	High	High	

Herbicide Interactions: Synergism and Antagonism

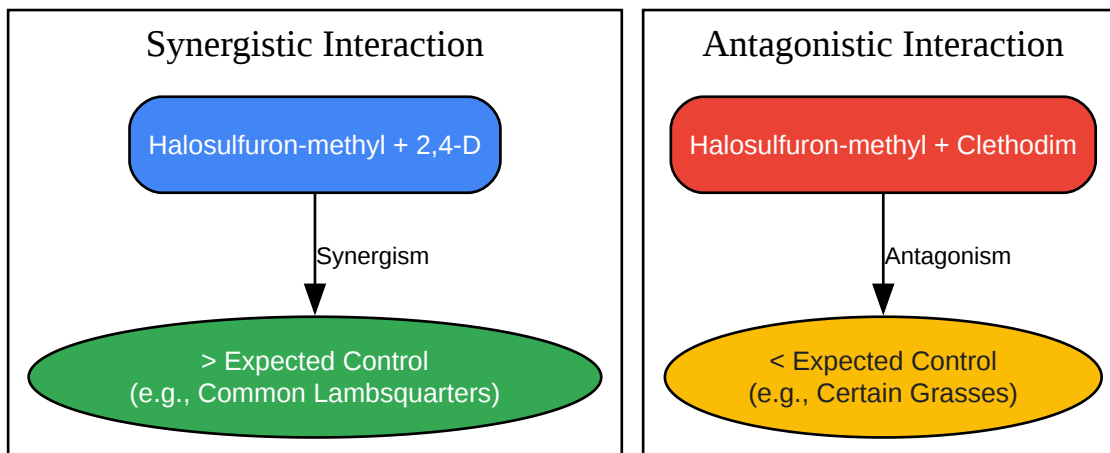
The combination of herbicides can result in interactions that alter their expected efficacy.

- Synergism: The combined effect of two herbicides is greater than the sum of their individual effects.
- Antagonism: The combined effect of two herbicides is less than the sum of their individual effects.
- Additive Effect: The combined effect is equal to the sum of the individual effects.

Synergistic Interactions: A synergistic response has been observed with tank mixtures of **halosulfuron-methyl** and 2,4-D for the control of common lambsquarters (*Chenopodium album*). Halosulfuron alone provided poor control of this weed, but the addition of 2,4-D significantly enhanced its efficacy.

Antagonistic Interactions: Antagonism has been reported when **halosulfuron-methyl** is tank-mixed with certain grass herbicides (graminicides), such as clethodim. The addition of

halosulfuron to clethodim has been shown to reduce the control of some grass species like giant foxtail and large crabgrass.



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References

- 1. phytojournal.com [phytojournal.com]
- 2. researchgate.net [researchgate.net]
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